

Albonoursin storage and solubility DMSO

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Compound Focus: Albonoursin

CAS No.: 1222-90-8

Cat. No.: S517858

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Chemical Identity & Storage

The fundamental chemical properties of **albonoursin** are summarized in the table below.

Property	Specification
IUPAC Name	(3Z,6Z)-3-Benzylidene-6-(2-methylpropylidene)piperazine-2,5-dione [1]
Molecular Weight	256.30 g/mol [2]
Molecular Formula	C ₁₅ H ₁₆ N ₂ O ₂ [2]
CAS Number	1222-90-8 [2]

One chemical supplier recommends the following storage conditions to maintain stability [2]:

- **Powder Form:** Store at **-20°C for 3 years**.
- **In Solvent:** Store at **-80°C for 1 year**.

For long-term storage, **-20°C or lower** is advisable. Ensure the container is tightly sealed and protected from light and moisture.

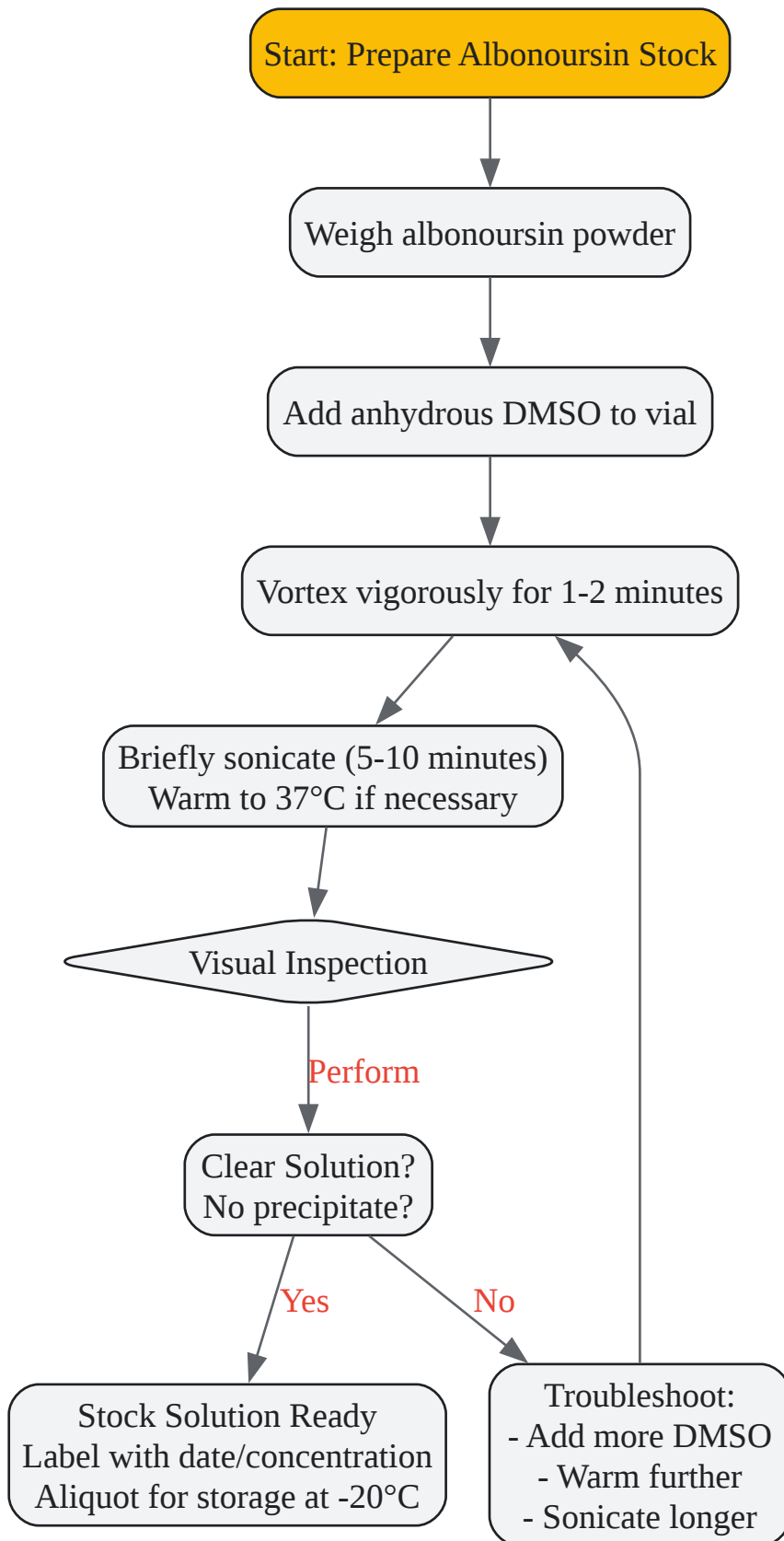
Solubility in DMSO & Handling

While a specific solubility value in DMSO is not published, **albonoursin** is routinely handled in laboratory settings using DMSO as a solvent. General principles and a recommended workflow can guide its use.

General Guidance:

- DMSO is a suitable solvent for **albonoursin** in biological assays [1].
- Start with a concentrated stock solution (e.g., 10-100 mM) for most *in vitro* applications.
- Always confirm solubility visually and microscopically after preparation and before use.

Below is a generalized experimental workflow for preparing and verifying an **albonoursin**-DMSO stock solution:



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Important Experimental Considerations

- **Bioactivity Context:** **Albonoursin** is studied for its **antibacterial** properties and its activity against the **influenza virus (H1N1)**, with an IC_{50} value of $41.5 \pm 4.5 \mu\text{M}$ [1]. These bioactivities should inform the design of your dosing experiments.
- **Purity and Verification:** The purity of the **albonoursin** sample is critical. Confirm the identity and purity of your compound using analytical techniques such as **LC-MS or NMR** before conducting biological assays [1] [3].
- **Aseptic Technique:** When preparing stock solutions for cell-based assays, use sterile techniques and DMSO. DMSO itself can facilitate bacterial and fungal growth if contaminated.
- **Thawing and Use:** When using frozen aliquots, thaw the DMSO stock solution at room temperature and vortex briefly before use. Avoid repeated freeze-thaw cycles; instead, create small, single-use aliquots.

If Your Experiment Fails

If you encounter issues like precipitate formation or inconsistent biological activity:

- **Re-check Solubility:** Warm the stock solution and vortex/sonicate again. If precipitation persists, you may need to prepare a fresh stock at a lower concentration.
- **Confirm Compound Stability:** Verify that the stock solution has not degraded by checking its LC-MS profile against a known standard.
- **Review Experimental Conditions:** Ensure that the final concentration of DMSO in your biological assay is non-toxic to your cells (typically $\leq 0.1-1.0\%$).

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References

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